

Recommended storage conditions for 2-Hydroxyethyl 4-methylbenzenesulfonate.

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Compound of Interest

Compound Name: 2-Hydroxyethyl 4-methylbenzenesulfonate

Cat. No.: B1347326

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Technical Support Center: 2-Hydroxyethyl 4-methylbenzenesulfonate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the proper storage and handling of **2-Hydroxyethyl 4-methylbenzenesulfonate**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Hydroxyethyl 4-methylbenzenesulfonate**?

For optimal stability, **2-Hydroxyethyl 4-methylbenzenesulfonate** should be stored in a refrigerator at 2-8°C.[1] It should be kept in a tightly closed container in a dry and well-ventilated area.[2]

Q2: Can I store **2-Hydroxyethyl 4-methylbenzenesulfonate** at room temperature?

While the compound is generally stable at ambient room temperature for short periods, such as during shipping, long-term storage at room temperature is not recommended.[1][3] For maintaining long-term purity and stability, refrigeration is advised.

Q3: Is **2-Hydroxyethyl 4-methylbenzenesulfonate** sensitive to light or moisture?

Yes, exposure to moisture, heat, and light should be avoided to prevent potential degradation.

[3] It is recommended to store the compound in a dark, dry place.

Q4: What type of container should I use for storage?

You should use a tightly sealed container to protect the compound from moisture and atmospheric contaminants.[2]

Troubleshooting Guide

Issue: I received the product at ambient temperature. Is it still viable?

It is common for **2-Hydroxyethyl 4-methylbenzenesulfonate** to be shipped at ambient temperatures.[1] The compound is generally stable under these conditions for the duration of shipping. Upon receipt, it is crucial to transfer the product to the recommended storage condition of 2-8°C for long-term stability.

Issue: I suspect the purity of my compound has been compromised. What are the signs of degradation?

Visual signs of degradation can include a change in color or the presence of visible impurities. As this compound is an ester, it is susceptible to hydrolysis.[4] If you suspect degradation, it is advisable to re-analyze the compound's purity using appropriate analytical methods, such as NMR or chromatography, before use in experiments.

Issue: The compound has been left out of the refrigerator for an extended period. Can I still use it?

If the compound has been left at room temperature for a prolonged time, its purity may be compromised. The stability of the compound is best maintained at refrigerated temperatures. Before using it in a critical experiment, it is highly recommended to verify its purity through analytical testing.

Storage Condition Summary

Parameter	Recommended Condition	Justification
Temperature	2-8°C (Refrigerator)[1]	To ensure long-term chemical stability and prevent degradation.
Humidity	Dry environment[2]	To prevent hydrolysis, as the compound is an ester.[4]
Light	Protection from light[3]	To avoid potential light-induced degradation.
Container	Tightly closed container[2]	To protect from moisture and other atmospheric contaminants.

Experimental Protocols

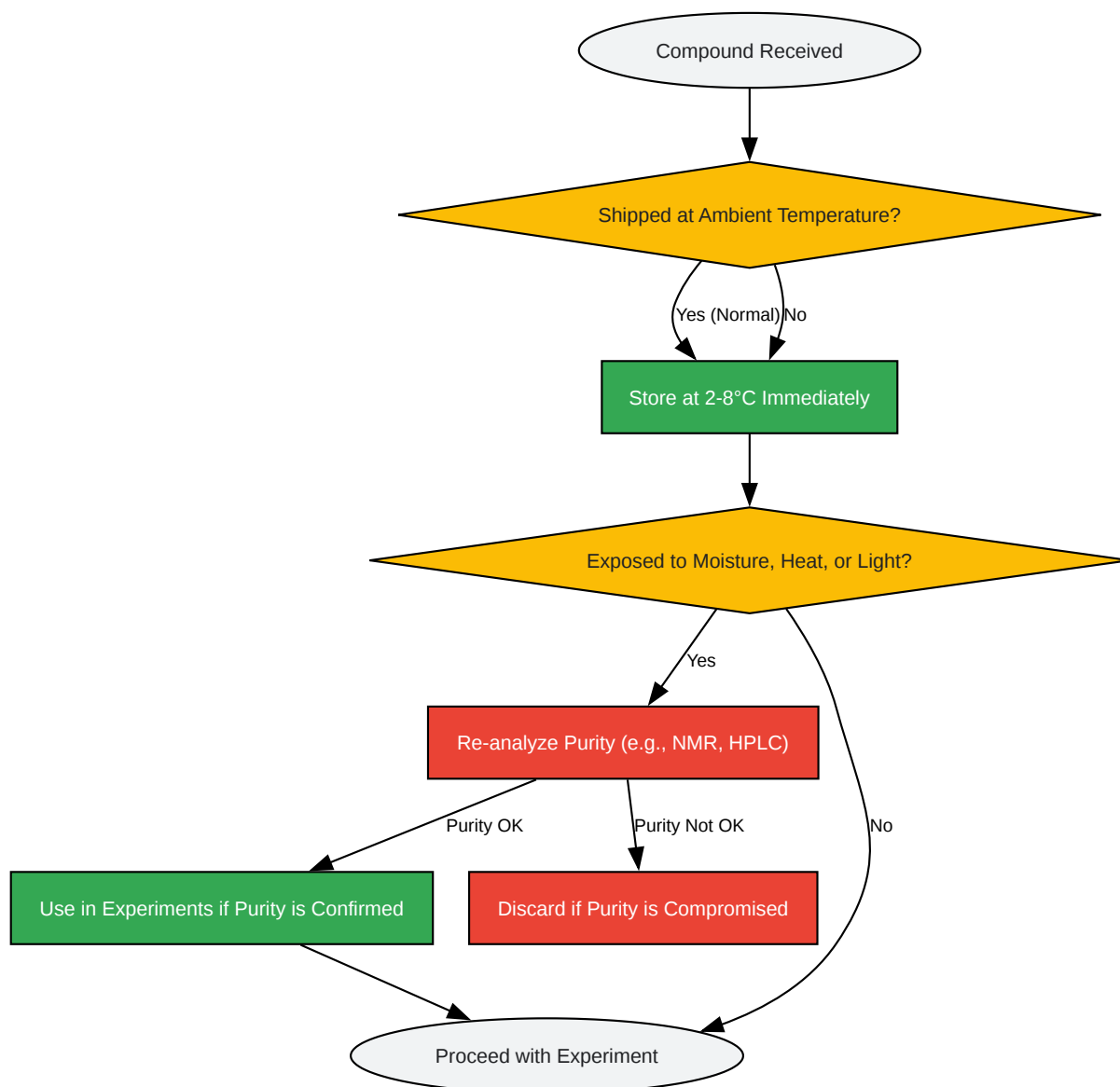
While specific experimental protocols for the use of **2-Hydroxyethyl 4-methylbenzenesulfonate** are application-dependent, a general protocol for handling and preparation of a stock solution is provided below.

Protocol: Preparation of a Stock Solution

- **Acclimatization:** Remove the container of **2-Hydroxyethyl 4-methylbenzenesulfonate** from the refrigerator and allow it to equilibrate to room temperature before opening. This prevents condensation of moisture onto the compound.
- **Weighing:** In a chemical fume hood, accurately weigh the desired amount of the compound using a calibrated analytical balance.
- **Dissolution:** Add the weighed compound to a volumetric flask. Add the desired solvent (e.g., DMSO, DMF, or another suitable organic solvent) to dissolve the compound completely. Sonicate briefly if necessary to ensure full dissolution.
- **Final Volume:** Once the compound is fully dissolved, add the solvent to the final volume mark on the volumetric flask.

- **Storage of Solution:** If the stock solution is not for immediate use, it should be aliquoted into smaller volumes and stored at -20°C or -80°C to minimize freeze-thaw cycles. Ensure the storage vials are tightly sealed.

Troubleshooting Workflow for Storage



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Caption: Troubleshooting workflow for **2-Hydroxyethyl 4-methylbenzenesulfonate** storage.

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